

Solubility of Diphenyl Ether-d4 in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Diphenyl ether-d4	
Cat. No.:	B15558800	Get Quote

Introduction

Diphenyl ether-d4 (D4), an isotopically labeled form of diphenyl ether, is a colorless, aromatic compound. Due to the negligible effect of deuterium substitution on intermolecular forces, its solubility characteristics are considered virtually identical to those of its non-deuterated counterpart, diphenyl ether. This guide provides a comprehensive overview of the solubility of diphenyl ether in various organic solvents, relevant experimental protocols for solubility determination, and logical workflows for these procedures. This information is critical for researchers in fields such as materials science, drug development, and environmental science where diphenyl ether is used as a heat transfer fluid, a synthetic intermediate, or a subject of study.[1]

Quantitative Solubility Data

Diphenyl ether exhibits solubility behavior consistent with the "like dissolves like" principle, showing high solubility in non-polar and moderately polar organic solvents and poor solubility in highly polar solvents like water.[2] The following table summarizes available quantitative and qualitative solubility data for diphenyl ether in a range of common organic solvents.



Solvent	Chemical Formula	Solubility (g/100 g solvent)	Temperature (°C)	Observations
Non-Polar Solvents				
Benzene	С6Н6	Very Soluble	Ambient	Dissolves well due to similar non-polar characteristics. [2][3][4][5]
Toluene	С7Н8	Very Soluble	Ambient	High solubility expected, similar to benzene.[2]
Hexane	C6H14	Soluble	Ambient	Expected to be soluble as a non-polar hydrocarbon.
Diethyl Ether	(C2H5)2O	Soluble	Ambient	Generally soluble in ether.[3][4][5]
Polar Aprotic Solvents				
Chloroform	CHCl₃	Slightly Soluble	Ambient	Slightly soluble. [2][3]
Ethyl Acetate	C4H8O2	Soluble	Ambient	Soluble.[5]
Polar Protic Solvents				
Ethanol	C ₂ H ₅ OH	4.97	10	Soluble.[3][4]
Acetic Acid	СН₃СООН	Very Soluble	Ambient	Very soluble.[3] [4][5]
Ethylene Glycol	C ₂ H ₆ O ₂	1.7	25	[4]



 $\text{Water} \quad H_2O \quad 0.0021 \quad 25 \quad \begin{cases} \text{Very poorly} \\ \text{soluble to} \\ \text{insoluble.[1][3][4]} \\ \text{[6]} \end{cases}$

Experimental Protocol: Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the solubility of a substance in a given solvent.[7][8] It involves equilibrating an excess amount of the solute with the solvent over a defined period and then measuring the concentration of the solute in the saturated solution.

Objective: To determine the saturation solubility of **Diphenyl ether-d4** in a selected organic solvent at a constant temperature.

Materials and Equipment:

- Diphenyl ether-d4 (solute)
- · High-purity organic solvent
- Analytical balance
- · Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrument for concentration measurement (e.g., GC-MS, HPLC-UV)
- Glass vials with screw caps

Procedure:

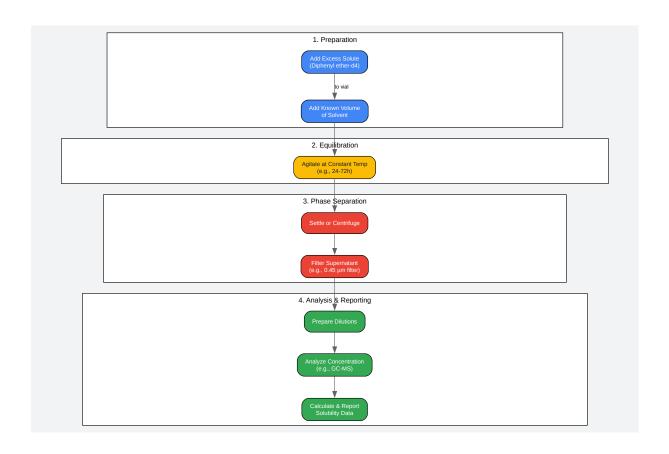


- Preparation: Add an excess amount of **Diphenyl ether-d4** to a glass vial. The excess solid is crucial to ensure that saturation is reached.[8]
- Solvent Addition: Accurately pipette a known volume of the organic solvent into the vial.
- Equilibration: Securely cap the vial and place it in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.[9] The time required may be determined in a preliminary test.[10]
- Phase Separation: After equilibration, allow the vial to stand in the thermostatic bath to let undissolved solid settle.[8] For stable suspensions, centrifugation may be required to separate the solid phase from the saturated liquid phase.[7]
- Sampling: Carefully withdraw an aliquot of the clear, supernatant liquid using a syringe.
 Immediately pass the sample through a syringe filter to remove any remaining solid microparticles.
- Analysis: Dilute the filtered, saturated solution with a known volume of the solvent. Analyze
 the concentration of **Diphenyl ether-d4** in the diluted sample using a pre-calibrated
 analytical method, such as gas chromatography-mass spectrometry (GC-MS).
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor. The determination should be repeated to ensure accuracy and reproducibility.[7]

Logical Workflow for Solubility Determination

The process of determining solubility follows a structured workflow, from initial preparation to final data analysis. The following diagram illustrates the key steps involved in the shake-flask method.





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Caption: Workflow for the shake-flask solubility determination method.

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